

Important Advisory: Assumption of Chemical Identity

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Compound of Interest

Compound Name: *Namie*

Cat. No.: *B593873*

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The information provided below is for Nafamostat mesylate. The term "**Namie**" did not correspond to a recognized chemical substance in our database. Based on the context of your query for a substance handled by researchers in drug development, we have proceeded with the assumption that "**Namie**" was a typographical error for "Nafamostat mesylate." Please verify this assumption before proceeding with any safety protocols.

Essential Safety and Handling Information for Nafamostat Mesylate

This guide provides crucial safety and logistical information for the handling and disposal of Nafamostat mesylate, a synthetic serine protease inhibitor. Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

Nafamostat mesylate is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] It is also suspected of damaging fertility or the unborn child.^[2]

Personal Protective Equipment (PPE)

The final barrier between laboratory personnel and a hazardous substance is appropriate PPE. The following table outlines the required PPE for handling Nafamostat mesylate.

Protection Type	Specific PPE Requirement	Purpose
Hand Protection	Chemical-resistant, impermeable gloves (e.g., nitrile).	To prevent skin contact and absorption.
Eye & Face Protection	Safety goggles and a face shield.	To protect against splashes and dust.[3]
Body Protection	Disposable, long-sleeved gown with a back closure and tight-fitting cuffs.	To protect skin and clothing from contamination.[4]
Respiratory Protection	NIOSH-approved respirator or use in a well-ventilated area or fume hood.	To prevent inhalation of dust. [2]
Foot Protection	Closed-toe shoes and disposable shoe covers.	To prevent contamination of personal footwear and the spreading of contaminants.[3]

Toxicological Data

The following table summarizes the available acute toxicity data for Nafamostat mesylate.

Route of Administration	Organism	LD50 Value
Oral	Mouse	4,600 mg/kg[5]
Oral	Rat	3,050 mg/kg[5]
Intraperitoneal	Rat	162 mg/kg[5]
Subcutaneous	Mouse	6,180 mg/kg[5]
Subcutaneous	Rat	9,200 mg/kg[5]

Handling and Disposal Plan

Operational Protocol for Handling Nafamostat Mesylate:

- Preparation:
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the work area (e.g., chemical fume hood) is clean and functioning correctly.
 - Have a spill kit readily accessible.
- Handling the Compound:
 - Wear all required PPE before handling the container.
 - Conduct all weighing and solution preparation within a certified chemical fume hood to avoid dust inhalation.[2]
 - Avoid raising dust during handling.
 - Wash hands thoroughly after handling, even if gloves were worn.[1]
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Seek medical attention.[2]
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[2]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
 - Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]

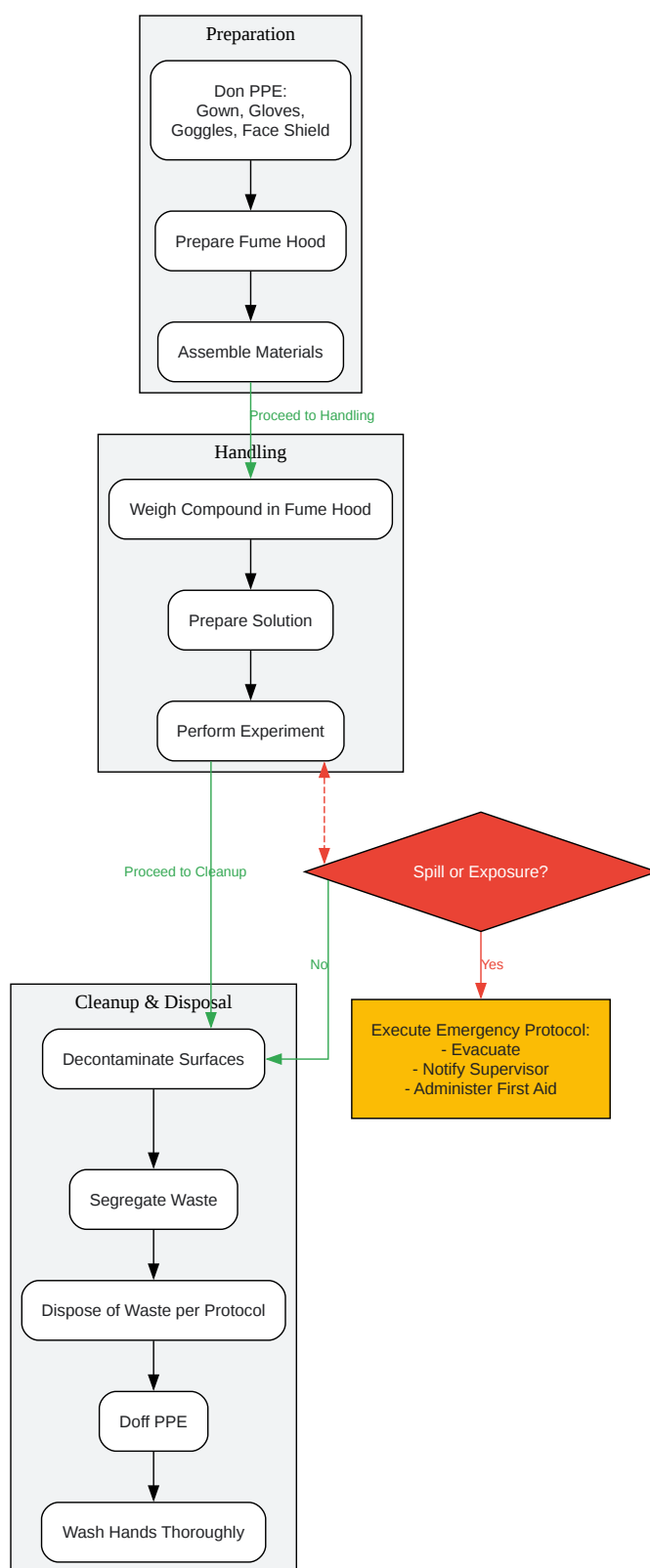
Disposal Plan:

- Contaminated Materials: All disposable PPE (gloves, gown, shoe covers) and any materials used to clean up spills should be considered hazardous waste.

- Waste Collection: Place all contaminated materials and excess Nafamostat mesylate into a designated, sealed, and clearly labeled chemical waste container.
- Final Disposal: Dispose of the chemical waste in accordance with all local, state, and federal regulations.^[2]

Visual Protocols and Pathways

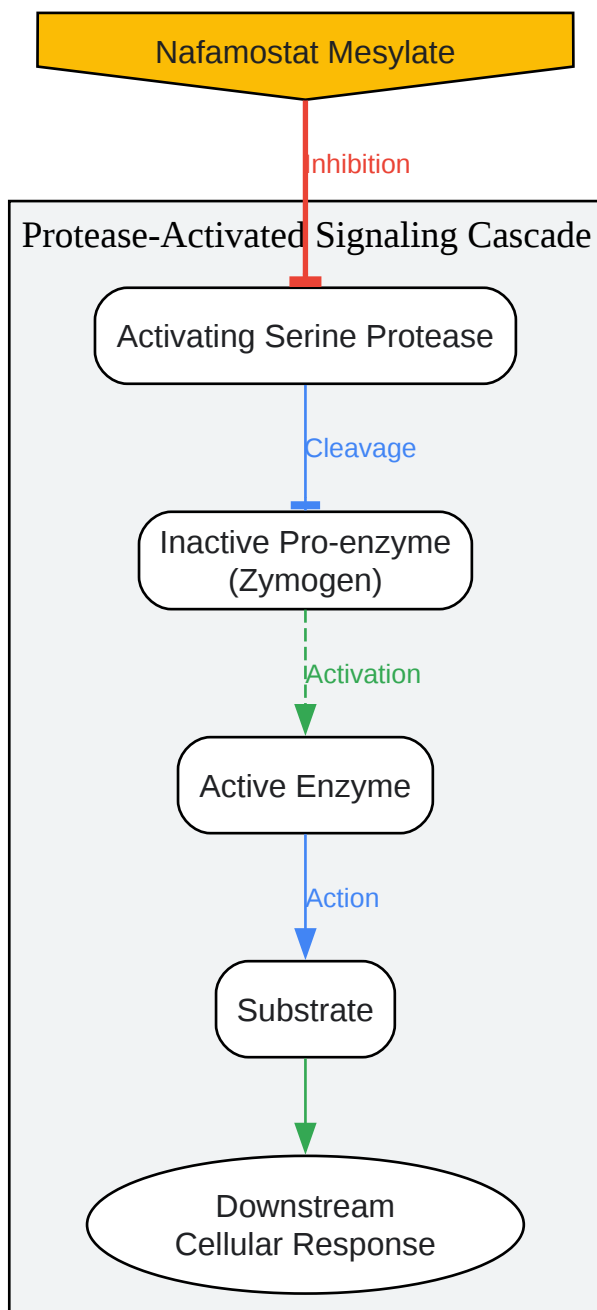
Experimental Workflow for Handling Nafamostat Mesylate



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Caption: Workflow for safe handling of Nafamostat mesylate.

Conceptual Signaling Pathway Inhibition by Nafamostat Mesylate



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Caption: Inhibition of a serine protease by Nafamostat mesylate.

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